

Neurosporaxanthin: A Fungal Carotenoid with Provitamin A Potential

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Compound of Interest

Compound Name: *Neurosporaxanthin*

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Abstract

Neurosporaxanthin, a C35 carboxylic apocarotenoid produced by filamentous fungi such as *Neurospora crassa* and *Fusarium fujikuroi*, is emerging as a promising precursor to vitamin A. [1][2][3] Possessing a unique chemical structure with an unsubstituted β -ionone ring, **neurosporaxanthin** has demonstrated significant bioavailability and conversion to vitamin A in preclinical studies.[4][5] This technical guide provides a comprehensive overview of the current scientific understanding of **neurosporaxanthin** as a provitamin A source, detailing its biochemical properties, metabolic pathways, and the experimental protocols used to elucidate its function. The information is intended to support further research and development of **neurosporaxanthin** as a potential nutraceutical or therapeutic agent.

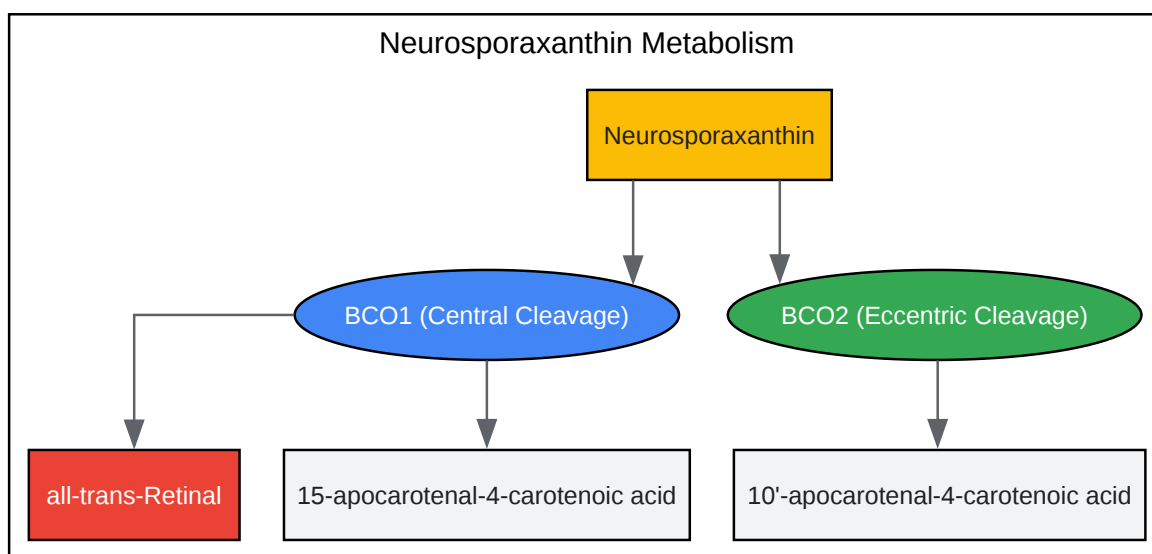
Introduction

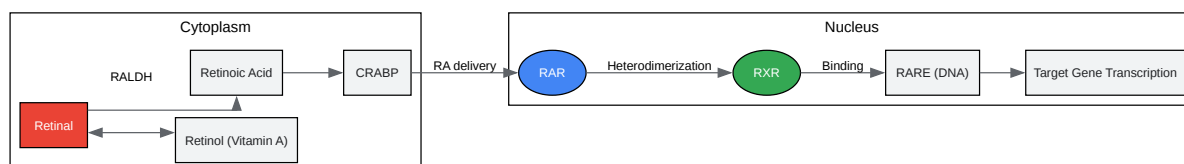
Vitamin A and its derivatives, collectively known as retinoids, are essential micronutrients that play critical roles in a myriad of physiological processes, including vision, immune function, embryonic development, and cellular differentiation.[6][7][8] The primary dietary source of vitamin A for many populations is provitamin A carotenoids, such as β -carotene, which are enzymatically cleaved to form retinal.[5] **Neurosporaxanthin**, a fungal xanthophyll, has recently been identified as a novel and highly bioavailable provitamin A carotenoid.[4] Its distinct polarity, conferred by a terminal carboxylic acid group, may contribute to its enhanced absorption compared to other carotenoids.[3][4] This document synthesizes the existing

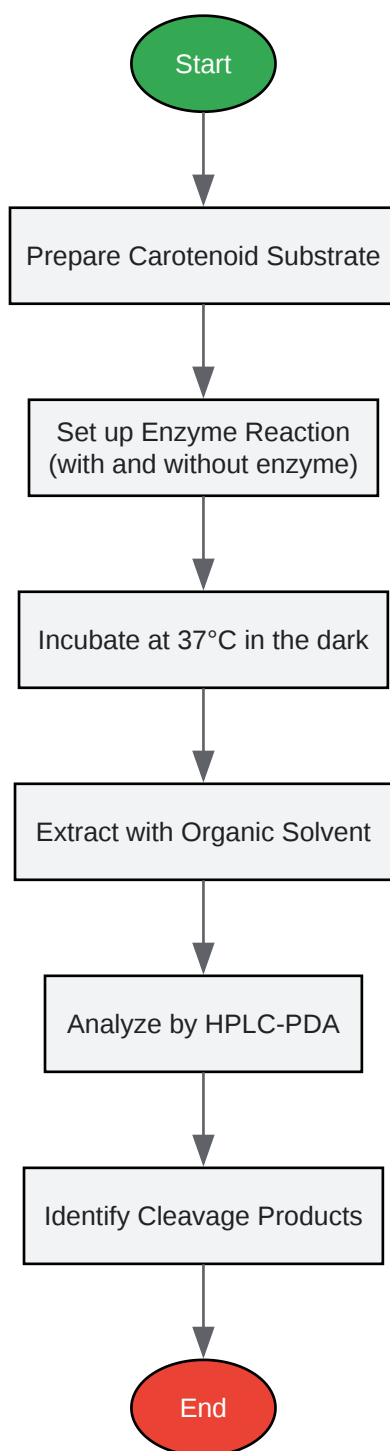
research on **neurosporaxanthin**, with a focus on its conversion to vitamin A and the underlying molecular mechanisms.

Biochemical Profile and Biosynthesis

Neurosporaxanthin (β -apo-4'-carotenoic acid) is a C35 apocarotenoid with the molecular formula $C_{35}H_{46}O_2$.^{[3][9]} Its biosynthesis in fungi like *Fusarium fujikuroi* involves a series of enzymatic steps starting from geranylgeranyl diphosphate. Key enzymes in this pathway include phytoene synthase, phytoene desaturase, and a carotenoid oxygenase.^{[10][11]}







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